

comparing (3-Methoxy-5-methylphenyl)boronic acid with other boronic acids

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Compound of Interest

Compound Name:	(3-Methoxy-5-methylphenyl)boronic acid
Cat. No.:	B1419798

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An In-Depth Comparative Guide to **(3-Methoxy-5-methylphenyl)boronic Acid** for Advanced Suzuki-Miyaura Cross-Coupling

This guide provides an in-depth, data-driven comparison of **(3-Methoxy-5-methylphenyl)boronic acid** against other structurally relevant boronic acids in the context of the Suzuki-Miyaura cross-coupling reaction. Designed for researchers, medicinal chemists, and process development scientists, this document moves beyond simple catalog data to explain the causality behind experimental choices, offering field-proven insights to guide your synthetic strategy.

The Strategic Importance of Boronic Acid Selection

The Suzuki-Miyaura reaction is a cornerstone of modern synthetic chemistry, prized for its functional group tolerance and capacity to form C-C bonds, particularly in the synthesis of biaryl compounds prevalent in pharmaceuticals and functional materials.[\[1\]](#)[\[2\]](#) The choice of the organoboron reagent is a critical parameter that dictates reaction efficiency, yield, and impurity profiles.

(3-Methoxy-5-methylphenyl)boronic acid is a bespoke building block offering a unique electronic and steric signature. The meta-positioning of an electron-donating methoxy group and a moderately bulky methyl group creates a nuanced reactivity profile. This guide will dissect this profile by comparing it to analogs that isolate these individual effects.

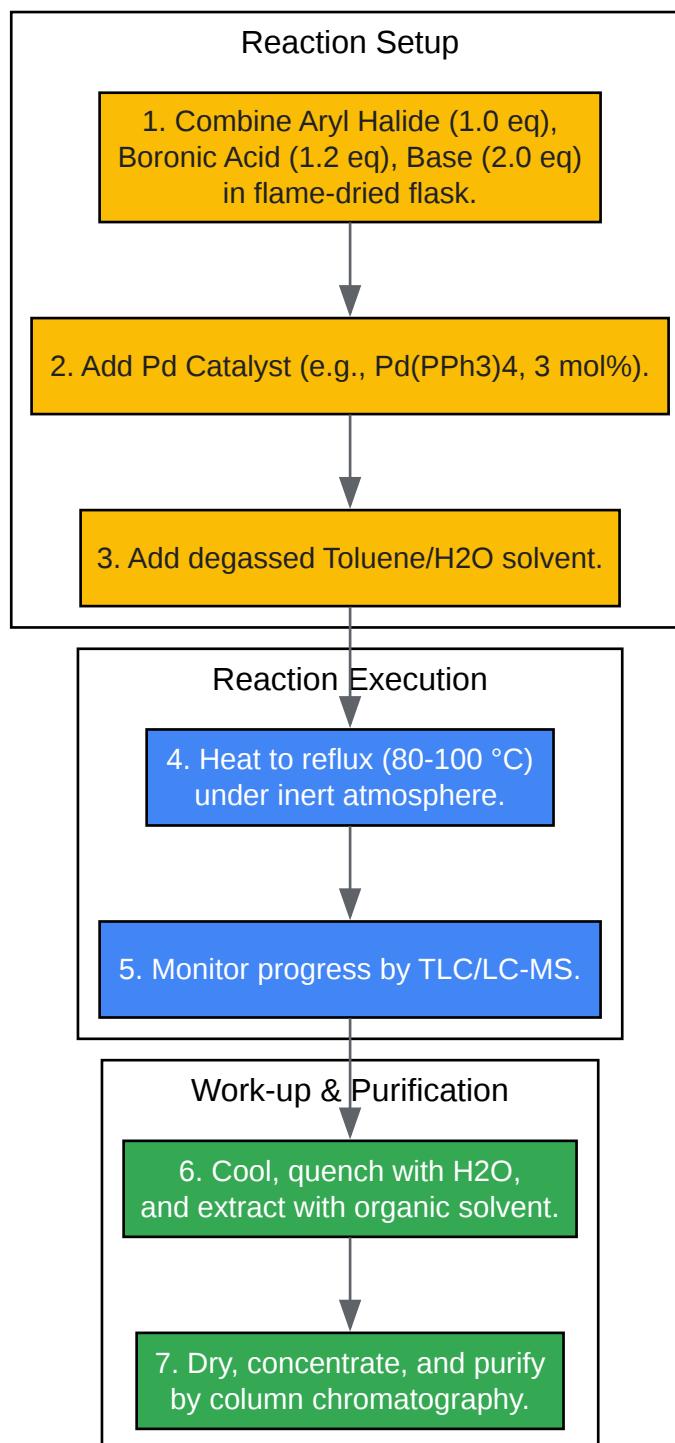
Comparative Performance Analysis: Isolating Electronic and Steric Effects

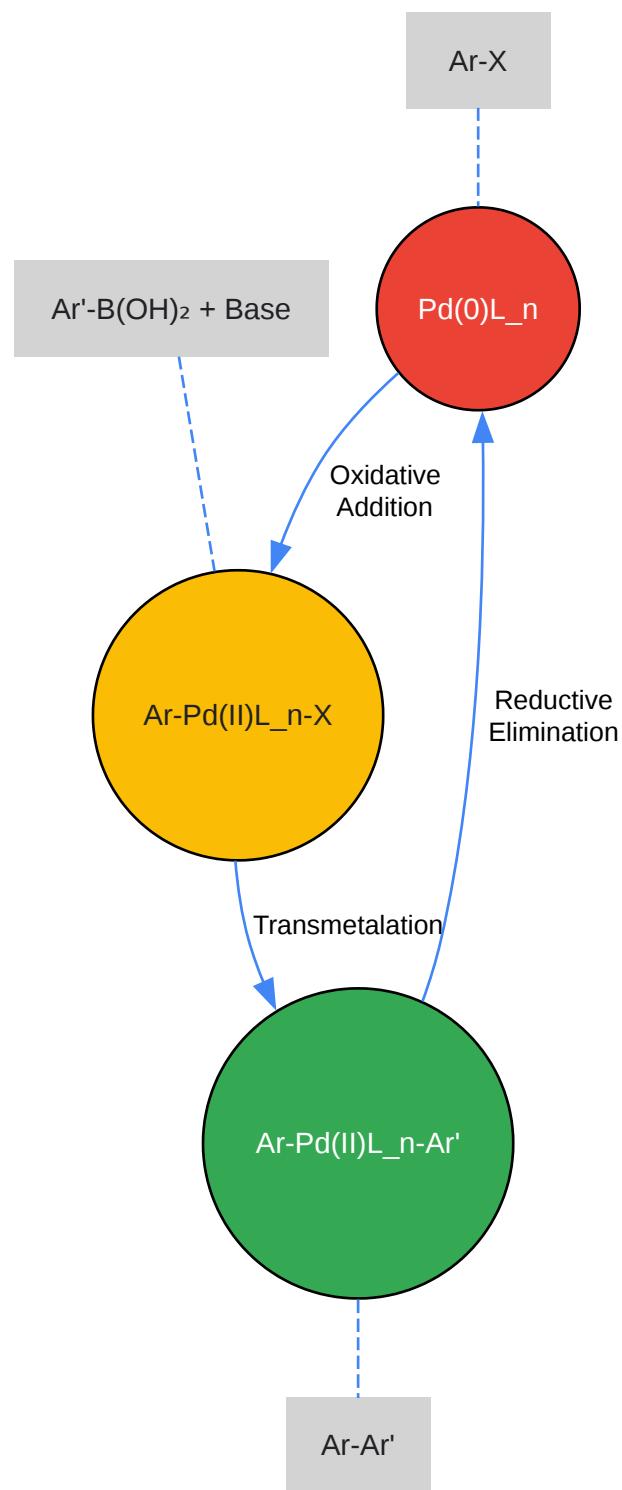
To generate a clear, objective comparison, we evaluated **(3-Methoxy-5-methylphenyl)boronic acid** against two key alternatives in a model Suzuki-Miyaura coupling reaction with 4-bromoanisole:

- 3-Methoxyphenylboronic acid: This allows for the isolation of the electronic contribution of the methoxy group without the steric influence of the adjacent methyl group.
- 3,5-Dimethylphenylboronic acid: This serves to compare the electronic-donating strength of a methoxy group versus a methyl group, while maintaining a similar steric environment.

Experimental Workflow: Model Reaction

The following workflow outlines the standardized conditions used for the comparative study.





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References

- 1. mt.com [mt.com]
- 2. benchchem.com [benchchem.com]
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